

The Solubility Profile of Solvent Yellow 10: A Technical Guide

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Compound of Interest

Compound Name: Yellow 10

Cat. No.: B1170507

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This in-depth technical guide explores the solubility of Solvent **Yellow 10** (C.I. 47000), a quinophthalone dye. Understanding the solubility of this compound in various solvents is critical for its application in diverse fields, including the formulation of colored products, analytical method development, and toxicological studies. This document provides a compilation of available quantitative and qualitative solubility data, a detailed experimental protocol for solubility determination, and visual representations of the methodologies involved.

Quantitative Solubility Data

The solubility of Solvent **Yellow 10** is significantly influenced by the polarity of the solvent. It is generally characterized by its poor solubility in water and good solubility in several organic solvents. The following table summarizes the available quantitative solubility data for Solvent **Yellow 10** (also known as Solvent Yellow 33) in various solvents at a specified temperature.

Solvent	Temperature (°C)	Solubility
Dichloromethane	20	20.8 g/L
Methylbenzene (Toluene)	20	5.4 g/L
Acetone	20	4.8 g/L
Butyl Acetate	20	4.1 g/L
Ethyl Alcohol	20	3.6 g/L
Ethylene Glycol Monomethyl Ether	Not Specified	3 mg/mL
Ethanol	Not Specified	0.3 mg/mL
Water	25	5.438 mg/L

Note: The data is compiled from various technical data sheets and scientific publications. Some sources provide qualitative descriptions of solubility.

Qualitative Solubility Information

In addition to the quantitative data, several sources describe the solubility of Solvent **Yellow 10** in a qualitative manner:

- Soluble in: Acetone, Benzene, Chloroform, and Toluene.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Slightly soluble in: Linseed oil, mineral oil, oleic acid, paraffin wax, stearic acid, and turpentine.[\[1\]](#)[\[3\]](#)
- Insoluble in: Water.[\[1\]](#)[\[2\]](#)

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The most common and reliable method for sparingly soluble solids like Solvent **Yellow 10** is the shake-flask method, followed by a quantitative analysis of the resulting saturated solution,

typically using UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

Principle of the Shake-Flask Method

The shake-flask method involves adding an excess amount of the solid solute to a known volume of the solvent. The mixture is then agitated at a constant temperature for a prolonged period to ensure that equilibrium is reached, resulting in a saturated solution. After equilibration, the undissolved solid is separated from the solution, and the concentration of the dissolved solute in the clear supernatant is determined.

Detailed Experimental Protocol: Shake-Flask Method with UV-Vis Spectrophotometric Analysis

This protocol outlines the steps to determine the solubility of Solvent **Yellow 10** in a given organic solvent.

Materials and Equipment:

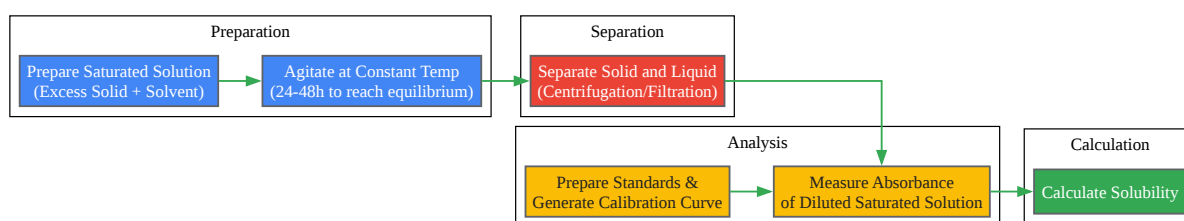
- Solvent **Yellow 10** (C.I. 47000) powder
- Solvent of interest (e.g., ethanol, acetone)
- Volumetric flasks (various sizes)
- Erlenmeyer flasks with stoppers
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge and centrifuge tubes or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis spectrophotometer and cuvettes
- Analytical balance
- Pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of Solvent **Yellow 10** powder to an Erlenmeyer flask containing a known volume of the chosen solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the flask and place it in an orbital shaker or on a magnetic stirrer.
 - Agitate the mixture at a constant temperature (e.g., 25 °C) for a sufficient time to reach equilibrium (typically 24-48 hours).
- Separation of Solid and Liquid Phases:
 - After equilibration, cease agitation and allow the undissolved solid to settle.
 - Carefully decant the supernatant into a centrifuge tube and centrifuge at a high speed to pellet any remaining suspended particles.
 - Alternatively, filter the saturated solution through a syringe filter that is compatible with the solvent and does not adsorb the dye.
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a stock solution of Solvent **Yellow 10** of a known concentration in the same solvent.
 - Perform a series of dilutions to prepare at least five standard solutions of decreasing, known concentrations.
 - Using the UV-Vis spectrophotometer, determine the wavelength of maximum absorbance (λ_{max}) for Solvent **Yellow 10** in the chosen solvent.
 - Measure the absorbance of each standard solution at the λ_{max} .
 - Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin (or close to it). Determine the equation of the line ($y = mx + c$) and

the correlation coefficient (R^2).

- Analysis of the Saturated Solution:
 - Take a precise aliquot of the clear, saturated supernatant and dilute it with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted sample at the λ_{max} .
- Calculation of Solubility:
 - Use the equation of the calibration curve to calculate the concentration of the diluted sample.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of Solvent **Yellow 10** in the solvent at the specified temperature.



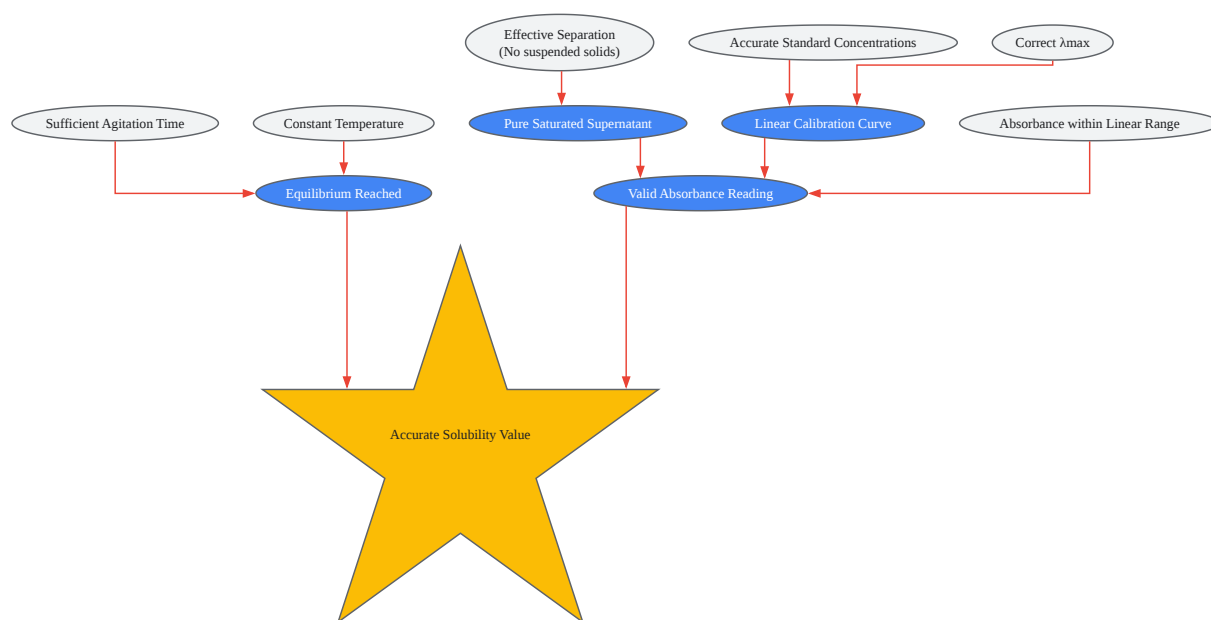
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Experimental workflow for solubility determination.

Logical Dependencies in Experimental Protocol

The accuracy of the solubility determination relies on a series of interdependent steps. The following diagram illustrates the logical flow and dependencies for ensuring a reliable

experimental outcome.



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Logical dependencies for accurate solubility determination.

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- To cite this document: BenchChem. [The Solubility Profile of Solvent Yellow 10: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170507#solubility-of-yellow-10-in-different-solvents]

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